

# Methyl 4-methylthiazole-2-carboxylate physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-methylthiazole-2-carboxylate

Cat. No.: B077814

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An In-depth Technical Guide on the Physical Properties of **Methyl 4-methylthiazole-2-carboxylate**

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 4-methylthiazole-2-carboxylate**, a heterocyclic building block relevant to researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and includes a representative synthesis workflow.

## Core Physical and Chemical Properties

**Methyl 4-methylthiazole-2-carboxylate** is a solid organic compound with the empirical formula  $C_6H_7NO_2S$ .<sup>[1]</sup> It is characterized by an ester functional group attached to a 4-methylthiazole core.<sup>[1]</sup>

## Data Presentation: Physical Properties

The key physical properties of **Methyl 4-methylthiazole-2-carboxylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>2</sub> S	[1][2]
Molecular Weight	157.19 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	62-67 °C	[1]
Boiling Point	233.933 °C	[2]
Density	1.245 g/cm <sup>3</sup>	[2]
Vapor Pressure	0.054 mmHg at 25°C	[2]
Refractive Index	1.535	[2]

## Experimental Protocols

While the provided search results do not contain the specific experimental protocols used to determine the physical properties of **Methyl 4-methylthiazole-2-carboxylate**, this section describes the standard laboratory methodologies for measuring such properties.

1. Melting Point Determination: The melting point range (62-67 °C) suggests the use of a standard technique such as capillary melting point apparatus.

- Methodology: A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube. The tube is placed in a melting point apparatus (e.g., a Büchi or Stuart Scientific instrument) and heated at a controlled rate. The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For higher precision, Differential Scanning Calorimetry (DSC) could be employed, which measures the heat flow difference between the sample and a reference as a function of temperature.

2. Boiling Point Determination: The boiling point is typically determined at atmospheric pressure, though values can be predicted or measured at reduced pressure.

- Methodology: A common method involves distillation. The compound is heated in a flask equipped with a condenser and a thermometer. The temperature at which the liquid boils and

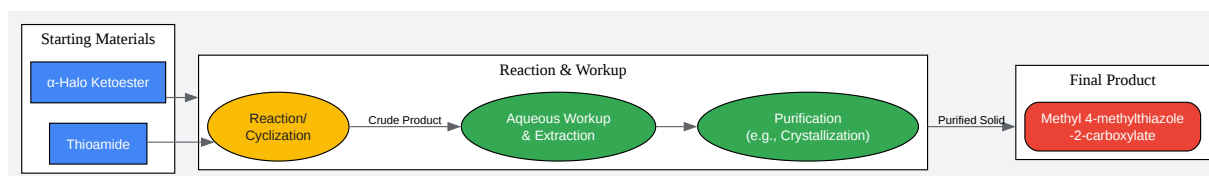
its vapor is in equilibrium with the liquid is recorded as the boiling point. For small quantities, a Siwoloboff method can be used, where a small test tube containing the sample and an inverted, sealed capillary tube is heated in a water or oil bath. The boiling point is the temperature at which a steady stream of bubbles emerges from the capillary.

3. Density Measurement: The density of a solid can be measured using various techniques.

- Methodology: Gas pycnometry is a common and accurate method. It determines the volume of the solid by measuring the pressure change of a known quantity of an inert gas (like helium) in a calibrated chamber with and without the sample. The density is then calculated by dividing the sample's mass by the measured volume.

## Logical and Experimental Workflow Visualization

The synthesis of thiazole derivatives often follows established pathways. The diagram below illustrates a generalized "Hantzsch-type" synthesis workflow that is a plausible route for producing substituted thiazole carboxylates like the target compound. This involves the cyclization reaction between a thioamide and an  $\alpha$ -halocarbonyl compound.



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Caption: Generalized workflow for the synthesis of a thiazole-2-carboxylate.

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## References

- 1. Methyl 4-methylthiazole-2-carboxylate 97 14542-15-5 [sigmaaldrich.com]
- 2. echemi.com [echemi.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)